

A Comprehensive Technical Guide to 1,4-Dibromo-2,5-diiodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dibromo-2,5-diiodobenzene

Cat. No.: B1312432

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dibromo-2,5-diiodobenzene is a halogenated aromatic compound with the CAS number 63262-06-6. This symmetrically substituted benzene derivative serves as a crucial building block in organic synthesis, particularly in the fields of materials science and fine chemicals. Its structure, featuring four halogen atoms, provides multiple reactive sites for cross-coupling reactions, making it a valuable precursor for the construction of complex molecular architectures. This guide provides an in-depth overview of its properties, synthesis, and key applications.

Chemical and Physical Properties

1,4-Dibromo-2,5-diiodobenzene is a white to off-white solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	63262-06-6
Molecular Formula	C ₆ H ₂ Br ₂ I ₂
IUPAC Name	1,4-dibromo-2,5-diiodobenzene
InChI Key	IVKPEQAIHJWGGT-UHFFFAOYSA-N
SMILES	<chem>C1=C(C(=CC(=C1)Br)I)Br</chem> [2]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	487.70 g/mol [2]
Melting Point	163-165 °C
Boiling Point	377.2 ± 42.0 °C at 760 mmHg (Predicted) [1]
Appearance	White to Almost white powder to crystal
Solubility	Soluble in Toluene [1]

Synthesis of 1,4-Dibromo-2,5-diiodobenzene

The synthesis of **1,4-Dibromo-2,5-diiodobenzene** can be achieved through various methods. A common and effective laboratory-scale synthesis involves the direct iodination of 1,4-dibromobenzene. An alternative route described in the patent literature involves a multi-step process starting from 1,4-dibromobenzene via nitration, reduction, iodination, and finally a diazotization-iodination reaction.[\[3\]](#)

Experimental Protocol: Direct Iodination of 1,4-Dibromobenzene

This protocol details the synthesis of **1,4-Dibromo-2,5-diiodobenzene** from 1,4-dibromobenzene.[\[1\]](#)

Materials:

- 1,4-Dibromobenzene
- Periodic acid
- Potassium iodide
- Sulfuric acid
- Chloroform
- 5% aqueous sodium hydroxide
- Deionized water
- Anhydrous magnesium sulfate

Equipment:

- Three-necked flask
- Mechanical stirrer
- Standard laboratory glassware

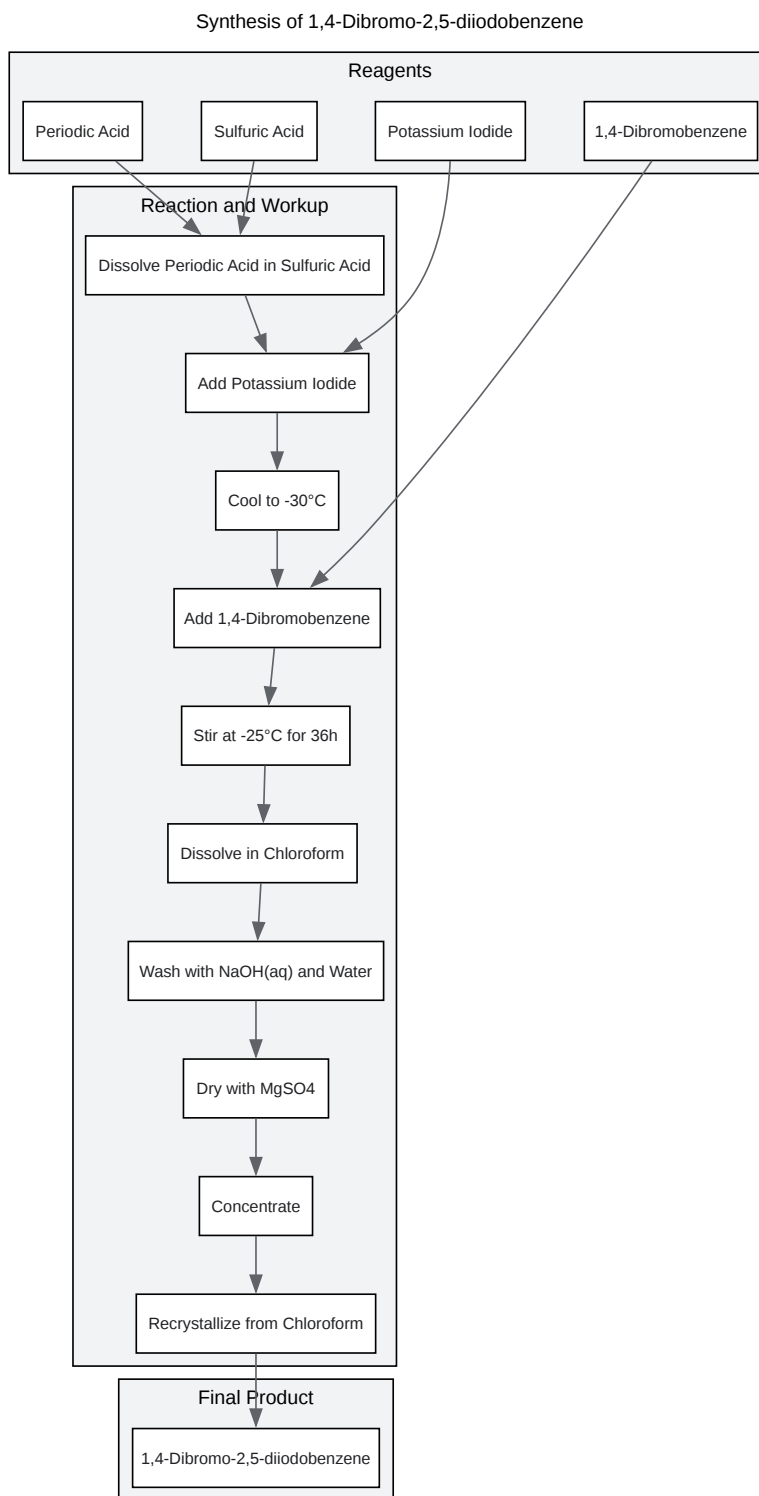
Procedure:

- In a 1-liter three-necked flask equipped with a mechanical stirrer, add 16.7 g (73.0 mmol) of periodic acid and 525 ml of sulfuric acid.
- Stir the mixture until the periodic acid is completely dissolved.
- Add 36.4 g (219 mmol) of potassium iodide in batches.
- Cool the reaction mixture to -30°C .
- Slowly add 34.5 g (146 mmol) of 1,4-dibromobenzene over 5 minutes.
- Stir the resulting mixture continuously at -25°C for 36 hours.

- Upon completion, the solid is collected and dissolved in chloroform.
- The organic phase is washed sequentially with 5% aqueous sodium hydroxide and deionized water.
- Dry the organic phase with anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure.
- The residue is recrystallized from chloroform to yield white crystals of **1,4-Dibromo-2,5-diiodobenzene**.

Expected Yield: Approximately 50%.

Synthesis Workflow



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Caption: Workflow for the synthesis of **1,4-Dibromo-2,5-diiodobenzene**.

Spectroscopic Data

Characterization of **1,4-Dibromo-2,5-diiodobenzene** is crucial for confirming its identity and purity.

- ¹H NMR: (CDCl₃, 21 °C): δ = 8.02 (s, 2H).[4]
- Mass Spectrometry: GC-MS data for **1,4-Dibromo-2,5-diiodobenzene** is available in public databases such as PubChem.[2]

Applications

1,4-Dibromo-2,5-diiodobenzene is a valuable intermediate in the synthesis of advanced materials.

- Organic Electronics: It is a key precursor in the synthesis of Benzo[1,2-b:4,5-b']dithiophene (BDT). BDT is a fundamental building block for high-performance conjugated polymers used in organic photovoltaic (OPV) cells and organic electroluminescence devices. These polymers often serve as hole injection or transport materials.[1]
- Pharmaceutical Research: While specific applications in drug development are not extensively documented, it is utilized as an intermediate in pharmaceutical research and development.

Safety Information

1,4-Dibromo-2,5-diiodobenzene should be handled with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation[2]
Eye Irritation (Category 2)	H319: Causes serious eye irritation[2]

Precautionary Statements: P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313.[2] It is recommended to handle this compound in a well-ventilated area, wearing

appropriate personal protective equipment, including gloves and safety glasses.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,4-Dibromo-2,5-diiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312432#1-4-dibromo-2-5-diiodobenzene-cas-number-and-properties]

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